

# Personal protective equipment for handling 2-Aminothiophenol

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## Compound of Interest

Compound Name: 2-Aminothiophenol

Cat. No.: B7723504

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## Essential Safety and Handling Guide for 2-Aminothiophenol

This guide provides immediate, essential safety protocols and logistical information for handling **2-Aminothiophenol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

## Hazard Identification and Classification

**2-Aminothiophenol** is a hazardous chemical that requires careful handling to prevent exposure and injury. It is harmful if swallowed, causes severe skin burns and eye damage, and is very toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup> The substance is also a combustible liquid and is sensitive to air.<sup>[2][3]</sup>

Table 1: GHS Hazard Classification for **2-Aminothiophenol**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[1][2]
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage[2]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life[1]
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects[1]
Flammable Liquids	Category 4	Combustible liquid[2]

Source: Globally Harmonized System of Classification and Labelling of Chemicals (GHS)

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Aminothiophenol** to minimize exposure.[3]

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Purpose
Eye/Face Protection	Chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 standards. A face shield (minimum 8-inch) is also required.[1][3]	To protect eyes and face from splashes and vapors that cause severe burns.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected before use and disposed of properly after contamination.[1][4]	To prevent skin contact, which can cause severe burns.[3]
Body Protection	A lab coat or chemical-resistant apron and long-sleeved clothing.[3][4]	To protect skin from accidental spills and splashes.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if ventilation is inadequate or if vapors/mists are generated.[2][3][5]	To prevent inhalation of harmful vapors.

## Operational and Handling Plan

A systematic approach is crucial for the safe handling of **2-Aminothiophenol**.

### 3.1. Engineering Controls

- Ventilation: Always handle **2-Aminothiophenol** in a well-ventilated area, preferably inside a chemical fume hood.[2][3]
- Safety Stations: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[3][5]

- Inert Atmosphere: Due to its air sensitivity, handle and store the chemical under an inert atmosphere (e.g., nitrogen or argon).[3]

### 3.2. Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Designate a specific, clearly labeled area for the procedure.
- Dispensing: When transferring the liquid, use appropriate tools to avoid splashes. Keep the container tightly closed when not in use.[1][3]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid.[1][2][3]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[2][5]

### 3.3. Storage Plan

- Store in a cool, dry, well-ventilated area designated as a corrosives area.[2][3]
- Keep containers tightly closed and sealed upright to prevent leakage.[1]
- Store under an inert atmosphere to prevent degradation from air exposure.[3]
- Keep away from heat, sparks, and flame.[3]

## Emergency and Disposal Procedures

### 4.1. Spill Response

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use a spark-proof tool and absorb the spill with an inert material (e.g., vermiculite, sand, or earth).[3]

- Collect: Place the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[1\]](#)[\[3\]](#)
- Decontaminate: Clean the spill area thoroughly. Do not allow runoff to enter storm sewers or waterways.[\[3\]](#)

#### 4.2. First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 30 minutes, removing contact lenses if present. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[3]</a>
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention. <a href="#">[3]</a>
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>

#### 4.3. Disposal Plan

- Waste Classification: Any unused **2-Aminothiophenol** and contaminated materials (e.g., gloves, absorbent pads) must be treated as hazardous waste.[\[1\]](#)
- Disposal Method: Dispose of contents and containers at an approved waste disposal plant. This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)

- Regulations: Waste generators must comply with all federal, state, and local hazardous waste regulations for complete and accurate classification and disposal.[3]

## Physicochemical Data

Table 3: Properties of 2-Aminothiophenol

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NS[1][6]
Molecular Weight	125.19 g/mol [1][6]
Appearance	Colorless to yellow-brown liquid or solid with a unique odor[6][7]
Melting Point	19 to 26 °C (66 to 79 °F)[6][7]
Boiling Point	234 - 280 °C (453 - 536 °F)[6][7]
Flash Point	79 °C (174.2 °F)[3]
Specific Gravity	~1.17 g/mL at 25 °C[7]
Solubility	Insoluble in water. Soluble in organic solvents like alcohols.[6][7]
CAS Number	137-07-5[1][2][3]

## Workflow for Safe Handling of 2-Aminothiophenol



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Caption: Workflow for the safe handling of **2-Aminothiophenol**.

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